

Physicochemical Profiling & Technical Utility of 3 α -Aminocholestane (3AC)

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Compound of Interest

Compound Name: 3 β -Aminocholestane

Cat. No.: B10800208

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Executive Summary

3 α -Aminocholestane (3AC) is a steroidal amine derivative and a potent, selective inhibitor of SH2 domain-containing inositol-5'-phosphatase 1 (SHIP1).^[1] Unlike broad-spectrum phosphatase inhibitors, 3AC exhibits selectivity for SHIP1 over SHIP2 and PTEN, making it a critical chemical probe for modulating the PI3K/Akt signaling axis in hematopoietic cells.

This technical guide provides a rigorous analysis of the physicochemical properties of 3AC, addressing its significant lipophilicity, solubility challenges, and specific formulation requirements for biological efficacy. It is designed to serve researchers requiring precise data for experimental design, from in vitro assay development to in vivo xenograft modeling.

Molecular Architecture & Identification

3AC retains the rigid tetracyclic core of cholestane with a primary amine group at the C3 position in the alpha (α) orientation. This stereochemistry is crucial for its binding affinity to the SHIP1 active site.

Parameter	Specification
IUPAC Name	(3 α ,5 α)-Cholestan-3-amine
Common Name	3 α -Aminocholestane (3AC)
CAS Registry Number	2206-20-4
Molecular Formula	C ₂₇ H ₄₉ N
Molecular Weight	387.69 g/mol
Stereochemistry	3 α -isomer (axial amine on A-ring)
Physical State	White to off-white solid

Physicochemical Profile

Solubility & Solvation Thermodynamics

One of the primary technical hurdles with 3AC is its extreme hydrophobicity. Unlike many small molecule inhibitors that dissolve readily in DMSO, 3AC has negligible solubility in DMSO (<0.1 mg/mL). This property often leads to experimental failure if standard compound library protocols are blindly applied.

Solvent System	Solubility Limit (25°C)	Notes
Ethanol	~30–50 mg/mL	Requires sonication; preferred stock solvent.
Chloroform	~30 mg/mL	Suitable for lipid film preparation.
DMSO	< 0.1 mg/mL	Incompatible as a primary stock solvent.
Water	Insoluble	Requires surfactant/cosolvent systems.
Corn Oil	Soluble	Used for alternative in vivo depots.

Lipophilicity & pKa

- Predicted LogP: > 7.0. The cholestane backbone renders the molecule highly lipophilic, facilitating rapid intercalation into lipid bilayers but complicating aqueous delivery.
- pKa (Calculated): ~10.5. The primary amine at C3 is basic. At physiological pH (7.4), 3AC exists predominantly in its protonated, cationic form (). This cationic charge aids in electrostatic attraction to the negatively charged phosphate groups in the SHIP1 active site and anionic membrane lipids.

Stability & Storage

- Solid State: Stable at -20°C for up to 3 years.[\[1\]](#)
- Solution State: Ethanol stocks should be stored at -80°C and are stable for approximately 1 year. Avoid repeated freeze-thaw cycles to prevent precipitation or degradation.

Technical Workflow: Solubilization & Formulation

Core Directive: Due to the DMSO incompatibility, a specific co-solvent strategy is required for in vivo administration. The following protocol is a self-validating system ensuring stable dispersion.

Protocol: Multi-Stage Co-Solvent Formulation

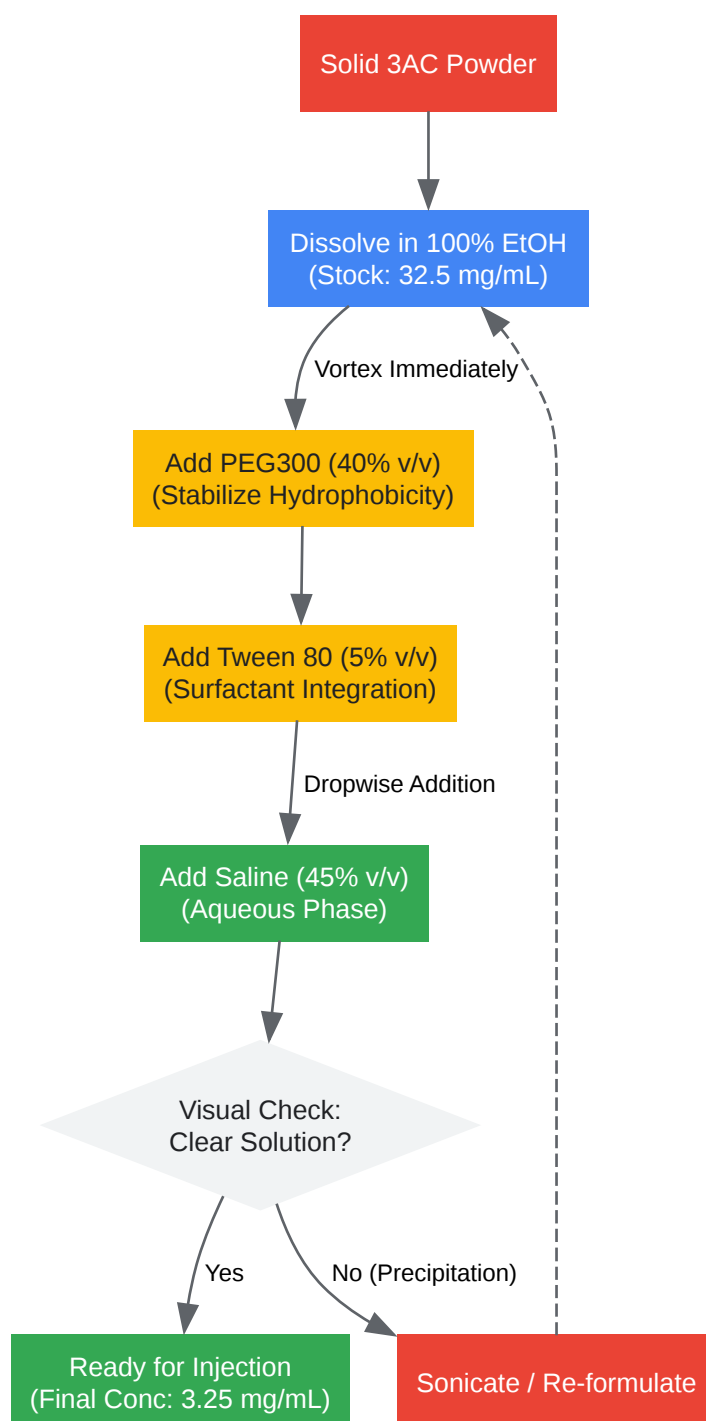
Objective: Prepare a clear, injectible solution at 3.25 mg/mL for intraperitoneal (IP) administration.

Reagents:

- Absolute Ethanol (EtOH)
- PEG300 (Polyethylene glycol 300)
- Tween 80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)

Step-by-Step Methodology:

- **Stock Preparation:** Dissolve 3AC powder in Absolute Ethanol to a concentration of 32.5 mg/mL. Sonicate until completely clear.
- **Primary Dilution (The "Solvent Bridge"):**
 - To a sterile tube, add 10% v/v of the EtOH stock.
 - Add 40% v/v PEG300.
 - **Critical Step:** Vortex immediately and thoroughly to prevent precipitation at the interface.
- **Surfactant Addition:**
 - Add 5% v/v Tween 80.
 - Vortex gently to mix without creating excessive foam.
- **Aqueous Phase Introduction:**
 - Slowly add 45% v/v Sterile Saline while vortexing.
 - **Validation:** The final solution should be clear. If turbidity occurs, the lipid load exceeds the surfactant capacity; sonicate or dilute further.



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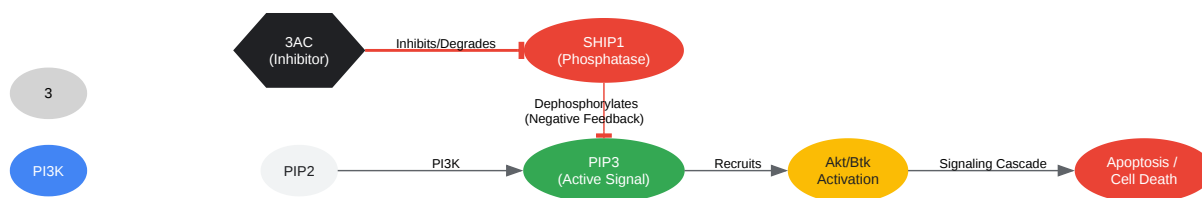
Figure 1: Step-by-step co-solvent formulation workflow for 3AC, designed to overcome its insolubility in water and DMSO.

Mechanism of Action & Biological Context

3AC functions as a selective SHIP1 inhibitor.[2][3] SHIP1 is a phosphatase that hydrolyzes PI(3,4,5)P3 (PIP3) to PI(3,4)P2, effectively acting as a "brake" on the PI3K/Akt signaling pathway.

Mechanistic Pathway[4]

- Inhibition: 3AC binds to the SHIP1 active site (or allosteric pocket), preventing the hydrolysis of PIP3.
- Accumulation: Intracellular levels of PIP3 rise.
- Activation: Increased PIP3 recruits Akt and Btk to the plasma membrane.
- Outcome: In SHIP1-competent cells (like certain lymphomas), this can trigger apoptosis or restore sensitivity to other chemotherapeutics. Interestingly, in some contexts, it induces proteasomal degradation of the SHIP1 protein itself.



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Figure 2: Logical pathway of 3AC interference. By inhibiting SHIP1, 3AC sustains PIP3 levels, driving downstream Akt/Btk signaling.

References

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